

A Technical Guide to Hexadecamethylheptasiloxane: Commercial Availability, Purity, and Analysis

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Compound of Interest

Compound Name: *Hexadecamethylheptasiloxane*

Cat. No.: *B038720*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hexadecamethylheptasiloxane**, a linear siloxane compound with growing interest in various scientific and industrial applications, including its potential use in drug development. This document outlines its commercial availability, the different purity grades offered by suppliers, and the analytical methodologies used to determine its purity.

Commercial Suppliers

Hexadecamethylheptasiloxane is available from a range of chemical suppliers catering to research and industrial needs. The following table summarizes some of the key commercial suppliers.

Supplier	Location	Contact Information	Notes
Smolecule	-	-	Offers a 95% purity grade. [1]
ChemicalBook	-	-	Lists multiple suppliers for the compound. [2]
ChemBK	-	-	Provides a list of suppliers, including Shanghai Macklin Biochemical Co., Ltd. [3]
Veeprho Life Sciences	UK, USA	--INVALID-LINK--	Characterized reference material compliant with USP, EMA, JP, and BP standards. Plays a role in ANDA and NDA for Simeticone. [4]
CHEMLYTE SOLUTIONS CO.,LTD	China	-	Manufacturer offering industrial grade Hexadecamethylhepta siloxane. [5]
Alfa Chemistry	-	-	Offers the compound for experimental/research use. [6]
CymitQuimica	-	-	Provides Hexadecamethylhepta siloxane with purities of 96% and 97%. [7]
LookChem	-	-	Lists suppliers such as Chemenu and

Crysdot offering 97%
purity.[\[8\]](#)

Purity Grades and Specifications

The purity of **Hexadecamethylheptasiloxane** is a critical factor for its application, particularly in research and pharmaceutical contexts. The available grades vary among suppliers, with higher purity grades being essential for analytical and reference standards.

Purity Grade	Supplier(s)	Notes
99%	Henan Lihao Chem Plant Limited (via ECHEMI)	Industrial Grade. [5]
98% (or \geq 98 wt%)	-	Can be isolated by wiped-film or molecular distillation. [1]
97%	Chemenu, Crysdot (via LookChem), CymitQuimica	-
96%	CymitQuimica	[7]
95%	Smolecule, Alfa Chemistry	[1] [6]

It is important for researchers to request a certificate of analysis (CoA) from the supplier to obtain batch-specific purity information.

Analytical Methodologies for Purity Assessment

Accurate determination of **Hexadecamethylheptasiloxane** purity is crucial. Several analytical techniques are employed for this purpose, with gas chromatography being a primary method.

Gas Chromatography (GC):

A sensitive method for the detection, characterization, and quantification of low molecular weight silicones like **Hexadecamethylheptasiloxane** involves gas chromatography coupled with an atomic emission detector (GC/AED) or a mass spectrometer (GC/MS).[\[9\]](#)

- Principle: This technique separates volatile compounds in a mixture. The separated components are then detected and quantified.
- Identification: In a study using GC/MS, **Hexadecamethylheptasiloxane** was identified as one of the initial peaks in the analysis of polydimethylsiloxane (PDMS) oil, with a Wiley Mass Spectral Library match of over 90%.[\[9\]](#)

Other Potential Methods:

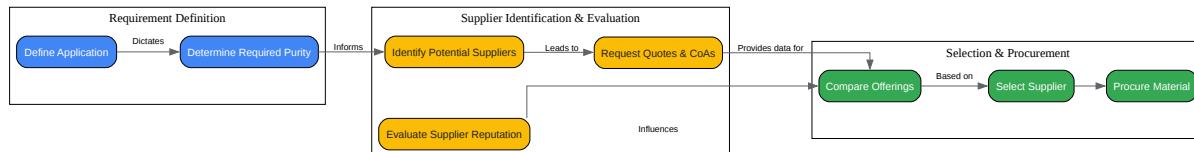
While GC is a primary method, other analytical techniques can be used to assess chemical purity, including:[\[10\]](#)

- Titration
- Infrared Spectroscopy (IR)
- Paper Chromatography
- Optical Rotation

The selection of the most appropriate analytical method depends on the specific impurities that need to be quantified and the required level of sensitivity.

Logical Workflow for Supplier and Purity Grade Selection

The process of selecting a suitable supplier and purity grade for **Hexadecamethylheptasiloxane** for research or drug development purposes can be streamlined by following a logical workflow. The diagram below illustrates the key decision-making steps.



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Caption: Workflow for selecting a commercial supplier and purity grade of **Hexadecamethylheptasiloxane**.

Synthesis and Applications

The primary industrial synthesis method for **Hexadecamethylheptasiloxane** is hydrosilylation. [1] However, the specific details of these manufacturing processes are often proprietary.

This compound has various applications, including:[1][7]

- Cosmetics: Used for its texture and spreadability in hair care formulations.[1]
- Material Science: Acts as a lubricant and heat-transfer fluid.[1]
- Research: Serves as a reference standard in analytical chemistry for the study of siloxanes. [1]
- Drug Development: Plays a role in the commercial manufacturing of Simeticone.[4]

This guide provides a foundational understanding for researchers and professionals working with **Hexadecamethylheptasiloxane**. For specific applications, it is always recommended to consult the supplier's technical documentation and conduct appropriate in-house analysis to ensure the material meets the required specifications.

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